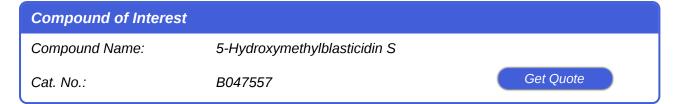


Application Notes and Protocols for Blasticidin S Selection in Saccharomyces cerevisiae

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to using Blasticidin S for the selection of transformed Saccharomyces cerevisiae cells. This document includes the mechanism of action, protocols for determining optimal concentrations, and procedures for selecting and maintaining resistant yeast strains.

Introduction to Blasticidin S

Blasticidin S is a potent nucleoside antibiotic isolated from Streptomyces griseochromogenes. It is an effective selection agent for a wide range of prokaryotic and eukaryotic cells, including the yeast Saccharomyces cerevisiae. Its utility in research and development stems from its rapid and efficient selection of cells that have been successfully transformed with a plasmid carrying a Blasticidin S resistance gene.

Mechanism of Action

Blasticidin S inhibits protein synthesis in both prokaryotic and eukaryotic cells.[1][2][3][4][5][6] It specifically targets the ribosome, where it inhibits peptide bond formation and the termination step of translation.[2][6][7] This cessation of protein synthesis leads to cell death in non-resistant cells.

Resistance to Blasticidin S



Resistance to Blasticidin S is conferred by the expression of a deaminase gene, which converts Blasticidin S into a non-toxic deaminohydroxy derivative.[1][3][4][8] The two most commonly used resistance genes are:

- bsd: Isolated from Aspergillus terreus.[1][8][9][10][11]
- bsr: Isolated from Bacillus cereus.[1][2][8][10][11]

These genes serve as dominant selectable markers in yeast transformation experiments.

Quantitative Data Summary

The optimal concentration of Blasticidin S for selection in S. cerevisiae is highly dependent on the yeast strain, the composition of the growth medium, and the specific experimental conditions. Therefore, it is crucial to perform a kill curve for each new strain or experimental setup.[1][3][4][5][8]

Table 1: Recommended Concentration Ranges for Blasticidin S Selection

Organism	Selection Concentration (µg/mL)	Key Considerations
Saccharomyces cerevisiae	25 - 300[1][3][4][5][8][10]	Strain and medium dependent. A kill curve is essential.
E. coli	50 - 100	Requires low salt LB medium (<5 g/L NaCl) and a pH that does not exceed 7.0.[3][4][8]
Mammalian Cells	2 - 10[1][3][4][8]	Highly cell line dependent.

Table 2: Blasticidin S Stock Solution Preparation and Storage



Parameter	Recommendation	
Stock Concentration	5 - 10 mg/mL in sterile water.[4][8]	
Sterilization	Filter-sterilize the solution.[4][8]	
Short-term Storage	1-2 weeks at 4°C.[4][8]	
Long-term Storage	6-8 weeks at -20°C in small aliquots to avoid freeze-thaw cycles.[4][8]	
рН	Should not exceed 7.0 to prevent inactivation.[4]	
Media with Blasticidin S	Can be stored at 4°C for up to 2 weeks.[3][4][8]	

Experimental Protocols

Protocol 1: Determining the Optimal Blasticidin S Concentration (Kill Curve) in Yeast

This protocol is adapted from established methods for determining antibiotic sensitivity and is essential for establishing the minimum concentration of Blasticidin S that effectively kills non-transformed yeast cells.

Materials:

- S. cerevisiae strain of interest
- Yeast extract-peptone-dextrose (YPD) medium (or other appropriate growth medium)
- Blasticidin S stock solution (5 or 10 mg/mL)
- Sterile microplates (96-well) or test tubes
- Incubator (30°C)
- Spectrophotometer or plate reader (OD600 nm)

Procedure:



- Prepare Yeast Culture: Inoculate the S. cerevisiae strain into 5 mL of YPD medium and grow overnight at 30°C with shaking.
- Dilute Culture: The next day, dilute the overnight culture to an OD600 of 0.1 in fresh YPD medium.
- Prepare Blasticidin S Dilutions: Create a series of Blasticidin S concentrations in the growth medium. A suggested range for the initial test is 0, 25, 50, 100, 150, 200, 250, and 300 μg/mL.
- Inoculate: Add the diluted yeast culture to the wells of a microplate or test tubes containing the different Blasticidin S concentrations.
- Incubate: Incubate the cultures at 30°C with shaking for 24-48 hours.
- Measure Growth: After incubation, measure the optical density (OD600) of each culture.
- Determine Optimal Concentration: The optimal concentration for selection is the lowest concentration of Blasticidin S that results in complete or near-complete inhibition of yeast growth compared to the no-antibiotic control.

Protocol 2: Blasticidin S Selection of Transformed Yeast

This protocol outlines the steps for selecting transformed yeast cells using Blasticidin S on solid and in liquid media.

Materials:

- Transformed yeast cells (following a standard yeast transformation protocol)
- YPD agar plates (or other appropriate selective medium)
- Blasticidin S stock solution
- Sterile spreader or glass beads
- Incubator (30°C)



Procedure for Solid Media Selection:

- Prepare Selective Plates: Prepare YPD agar plates and cool them to approximately 50-55°C.
 Add Blasticidin S to the desired final concentration (determined from the kill curve).
- Plate Transformed Cells: Plate the transformed yeast cells onto the Blasticidin S-containing plates.
- Incubate: Incubate the plates at 30°C for 2-5 days, or until colonies appear.
- Isolate Colonies: Pick individual, well-formed colonies and streak them onto fresh Blasticidin
 S-containing plates to isolate pure clones.

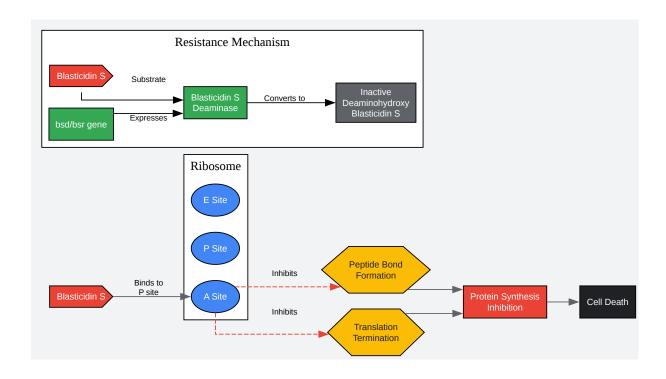
Procedure for Liquid Media Selection:

- Inoculate Selective Medium: Inoculate a single colony from the selective plate into liquid YPD medium containing the appropriate concentration of Blasticidin S.
- Incubate: Grow the culture at 30°C with shaking.
- Maintain Selection: It is recommended to maintain a low level of Blasticidin S in subsequent liquid cultures to ensure the plasmid is retained.

Visualizations

Mechanism of Action of Blasticidin S and Resistance



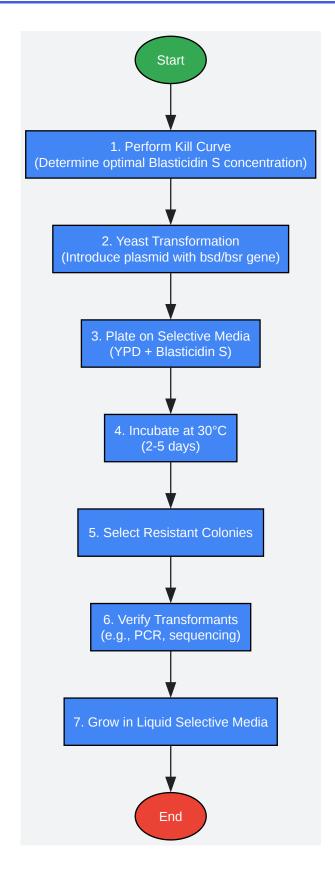


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Caption: Mechanism of Blasticidin S action and resistance.

Experimental Workflow for Blasticidin S Selection in Yeast





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Caption: Workflow for Blasticidin S selection in yeast.



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